(Cyclohexylmethyl)triphenylphosphonium iodide: A Comprehensive Technical Guide for Advanced Organic Synthesis

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Compound of Interest

Compound Name:	*(Cyclohexylmethyl)triphenylphosphonium iodide*
CAS No.:	*91312-70-8*
Cat. No.:	*B1589743*

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CAS Number: 91312-70-8

Molecular Formula: $C_{25}H_{28}IP$

Molecular Weight: 486.37 g/mol

This technical guide provides an in-depth overview of **(Cyclohexylmethyl)triphenylphosphonium iodide**, a crucial reagent in modern organic synthesis. Primarily utilized as a precursor to the corresponding phosphonium ylide, this compound is instrumental in the Wittig reaction for the formation of carbon-carbon double bonds. This guide is intended for researchers, scientists, and drug development professionals, offering insights into its synthesis, properties, and application, with a focus on the underlying chemical principles and practical considerations.

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Introduction to Phosphonium Salts and the Wittig Reaction

Phosphonium salts are a class of organophosphorus compounds characterized by a positively charged phosphorus atom covalently bonded to four organic residues. Their significance in organic chemistry stems primarily from their role as precursors to phosphonium ylides, the key reagents in the Wittig reaction. The Wittig reaction, a Nobel Prize-winning discovery by Georg Wittig, is a powerful and widely used method for the stereoselective synthesis of alkenes from aldehydes and ketones.[1] The reaction's broad functional group tolerance and predictable stereochemical outcomes have cemented its place in the arsenal of synthetic chemists, particularly in the total synthesis of complex natural products.[1]

The general transformation involves the reaction of a phosphonium ylide with a carbonyl compound to yield an alkene and a phosphine oxide as a byproduct. The ylide is typically generated in situ by treating the phosphonium salt with a strong base.

(Cyclohexylmethyl)triphenylphosphonium iodide: Properties and Synthesis

(Cyclohexylmethyl)triphenylphosphonium iodide is a white to off-white solid, typically stored under an inert atmosphere at room temperature.[2] Its structure features a bulky, non-stabilizing cyclohexylmethyl group attached to the triphenylphosphonium cation.

Physicochemical Properties

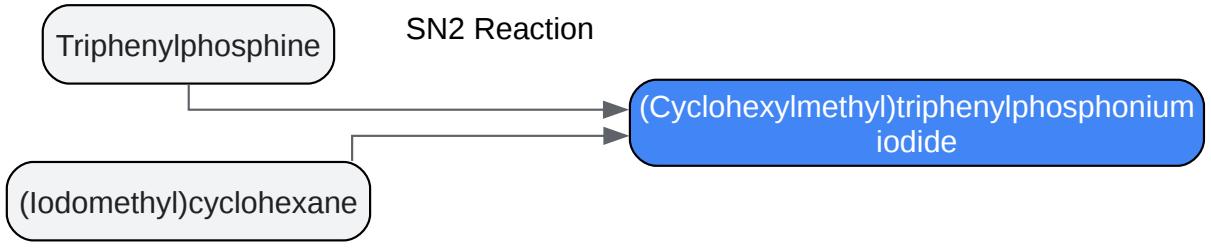
Property	Value	Source
CAS Number	91312-70-8	[2][3]
Molecular Formula	$C_{25}H_{28}IP$	[2][3]
Molecular Weight	486.37 g/mol	[2]
Appearance	White to off-white solid	General knowledge
Storage	Inert atmosphere, room temperature	[2]

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Synthesis of (Cyclohexylmethyl)triphenylphosphonium iodide

The synthesis of **(Cyclohexylmethyl)triphenylphosphonium iodide** typically follows the general procedure for the preparation of phosphonium salts: a nucleophilic substitution reaction between triphenylphosphine and a suitable alkyl halide. In this case, (iodomethyl)cyclohexane is the preferred alkylating agent.

Diagram: Synthesis of **(Cyclohexylmethyl)triphenylphosphonium iodide**



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Caption: Synthesis via SN2 reaction.

Experimental Protocol: Synthesis of **(Cyclohexylmethyl)triphenylphosphonium iodide**

Materials:

- Triphenylphosphine (PPh_3)
- (Iodomethyl)cyclohexane
- Anhydrous toluene or acetonitrile
- Stir bar
- Round-bottom flask with reflux condenser
- Inert atmosphere (Nitrogen or Argon)

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Procedure:

- To a flame-dried round-bottom flask under an inert atmosphere, add equimolar amounts of triphenylphosphine and (iodomethyl)cyclohexane.
- Add a suitable anhydrous solvent, such as toluene or acetonitrile, to dissolve the reactants.
- Stir the reaction mixture at room temperature or with gentle heating (e.g., reflux) for several hours to overnight. The progress of the reaction can be monitored by the precipitation of the phosphonium salt.
- After the reaction is complete, cool the mixture to room temperature and collect the precipitated solid by vacuum filtration.
- Wash the solid with a non-polar solvent, such as diethyl ether or hexane, to remove any unreacted starting materials.
- Dry the resulting white to off-white solid under vacuum to obtain pure **(Cyclohexylmethyl)triphenylphosphonium iodide**.

Causality behind Experimental Choices:

- Anhydrous Conditions: The reaction is sensitive to moisture, which can react with the starting materials and reduce the yield.
- Inert Atmosphere: Prevents the oxidation of triphenylphosphine.
- Solvent Choice: Toluene and acetonitrile are common solvents for this type of reaction due to their ability to dissolve the reactants and their relatively high boiling points, allowing for heating if necessary.
- Washing: Washing with a non-polar solvent ensures the removal of non-polar impurities, yielding a purer product.

The Wittig Reaction with (Cyclohexylmethyl)triphenylphosphonium iodide

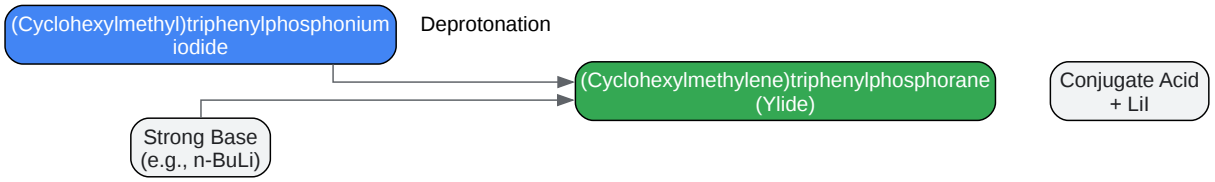
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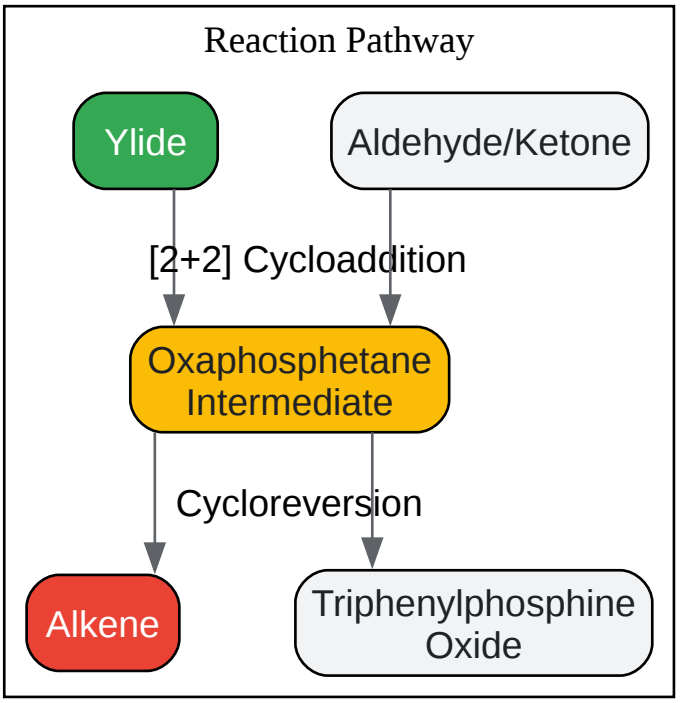
The primary application of **(Cyclohexylmethyl)triphenylphosphonium iodide** is in the Wittig reaction. The bulky cyclohexylmethyl group classifies the resulting ylide as a non-stabilized ylide.

Generation of the (Cyclohexylmethyl)triphenylphosphonium Ylide

The phosphonium ylide is generated by deprotonation of the phosphonium salt using a strong base. Common bases for this purpose include n-butyllithium (n-BuLi), sodium hydride (NaH), or sodium amide ($NaNH_2$).

Diagram: Ylide Formation





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Caption: The Wittig reaction mechanism.

Stereoselectivity with a Bulky, Non-Stabilized Ylide

The stereochemical outcome of the Wittig reaction is highly dependent on the nature of the ylide. Non-stabilized ylides, such as the one derived from **(Cyclohexylmethyl)triphenylphosphonium iodide**, generally favor the formation of the (Z)-alkene (cis). This preference is attributed to the kinetic control of the reaction, where the sterically less hindered approach of the ylide and the carbonyl compound in the transition state leading to the cis-oxaphosphetane is favored. However, the presence of the bulky cyclohexylmethyl group can introduce significant steric hindrance, potentially influencing the Z/E ratio of the resulting alkene. The exact stereoselectivity can be solvent and temperature-dependent.

Experimental Protocol: Wittig Reaction with an Aldehyde

Materials:

- **(Cyclohexylmethyl)triphenylphosphonium iodide**
- Anhydrous tetrahydrofuran (THF) or diethyl ether
- n-Butyllithium (n-BuLi) in hexanes
- Aldehyde (e.g., benzaldehyde)
- Stir bar
- Schlenk flask or a flame-dried round-bottom flask with a septum
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To a Schlenk flask under an inert atmosphere, add **(Cyclohexylmethyl)triphenylphosphonium iodide** and anhydrous THF.

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- Cool the suspension to -78 °C (dry ice/acetone bath).
- Slowly add one equivalent of n-BuLi dropwise via syringe. The formation of the ylide is often indicated by a color change to deep red or orange.
- Stir the reaction mixture at -78 °C for 30-60 minutes.
- Slowly add a solution of the aldehyde in anhydrous THF to the ylide solution at -78 °C.
- Allow the reaction mixture to slowly warm to room temperature and stir for several hours or until the reaction is complete (monitored by TLC).
- Quench the reaction by adding a saturated aqueous solution of ammonium chloride (NH_4Cl).
- Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to isolate the desired alkene.

Self-Validating System:

- The formation of the ylide is visually confirmed by the color change.
- The progress of the reaction is monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the aldehyde spot and the appearance of the alkene product spot.
- The final product's identity and purity are confirmed by spectroscopic methods (^1H NMR, ^{13}C NMR, and Mass Spectrometry).

Spectroscopic Characterization

Note: Specific, experimentally verified spectroscopic data for **(Cyclohexylmethyl)triphenylphosphonium iodide** is not readily available in public databases. The following are predicted characteristic signals based on the structure and general knowledge of similar compounds.

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^{1}H NMR:

- Phenyl protons: Multiplets in the range of δ 7.5-8.0 ppm.
- Cyclohexyl protons: A complex series of multiplets in the upfield region, typically between δ 0.8-2.0 ppm.
- Methylene protons (CH_2-P): A doublet coupled to the phosphorus atom, expected to be in the range of δ 3.5-4.5 ppm.

^{13}C NMR:

- Phenyl carbons: Multiple signals in the aromatic region (δ 120-140 ppm).
- Cyclohexyl carbons: Signals in the aliphatic region (δ 25-40 ppm).
- Methylene carbon (CH_2-P): A doublet due to coupling with phosphorus, expected around δ 30-40 ppm.

FTIR:

- Aromatic C-H stretching: Above 3000 cm^{-1}.
- Aliphatic C-H stretching: Below 3000 cm^{-1}.
- P-Ph stretching: Characteristic bands in the fingerprint region.
- C-H bending vibrations: Various bands in the 1450-1350 cm^{-1} region.

Safety and Handling

(Cyclohexylmethyl)triphenylphosphonium iodide should be handled with care in a well-ventilated fume hood. [2]It is classified as a warning-level hazard, with potential for causing skin and eye irritation, and may be harmful if swallowed or inhaled. [2]Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times. [2] Hazard Statements: H302, H315, H319, H332, H335 [2]Precautionary Statements: P280, P305+P351+P338, P310 [2]

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